

Advanced Pharmacophore Engineering: A Technical Guide to CAS 1249435-03-7

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Compound of Interest

Compound Name: 2-[(2-Bromo-benzyl)-isopropyl-amino]-ethanol

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Executive Summary

In modern structure-based drug design, the selection of versatile, pre-optimized building blocks is critical for accelerating hit-to-lead workflows. 2-[(2,4-Dichlorobenzyl)(isopropyl)amino]ethanol (CAS 1249435-03-7)[1] is a highly valuable synthetic intermediate that bridges a lipophilic, halogenated headgroup with a flexible, hydrophilic aminoethanol tail. As a Senior Application Scientist, I approach this molecule not merely as a chemical commodity, but as a dual-nature pharmacophore scaffold. It is specifically engineered to exploit halogen bonding in target receptor pockets while providing an orthogonal synthetic handle for downstream derivatization.

Physicochemical Profiling & ADME/Tox Implications

Understanding the baseline physicochemical properties of a building block is essential for predicting the pharmacokinetic behavior of the final active pharmaceutical ingredient (API). The computed properties of CAS 1249435-03-7[2] establish it as an ideal precursor within the Lipinski Rule of 5 framework:

Property	Value	Causality / Implication in Drug Design
Molecular Weight	262.17 Da	Leaves >230 Da for downstream functionalization before exceeding the 500 Da limit, preventing premature molecular obesity.
XLogP3	3.1	Provides optimal lipophilicity for passive lipid bilayer permeability without inducing excessive non-specific plasma protein binding.
TPSA	23.5 Å ²	Highly favorable for blood-brain barrier (BBB) penetrance. Allows the strategic addition of polar groups if peripheral restriction is desired.
H-Bond Donors	1	The terminal hydroxyl provides a single, strong directional interaction point.
H-Bond Acceptors	2	The nitrogen and oxygen atoms serve as versatile Lewis bases in receptor pockets.
Rotatable Bonds	5	Balances conformational flexibility to induced-fit pockets against the entropic penalty incurred upon target binding.

Mechanistic Rationale in Drug Design

The architectural logic of CAS 1249435-03-7 can be divided into two synergistic domains:

The 2,4-Dichlorobenzyl Motif: Halogen bonding has revolutionized computational drug discovery[3]. The chlorine atoms on the aromatic ring possess a localized region of positive electrostatic potential known as the σ -hole[4]. This allows the 2,4-dichlorobenzyl moiety to act as a Lewis acid, forming highly directional, stabilizing interactions with backbone carbonyl oxygens in target binding pockets[4]. Furthermore, the di-chloro substitution sterically shields the aromatic core, significantly reducing susceptibility to cytochrome P450-mediated aromatic oxidation, thereby enhancing the metabolic stability of the final lead compound.

The Isopropylaminoethanol Core: The isopropyl group provides critical steric bulk adjacent to the basic nitrogen. This steric shielding prevents rapid N-dealkylation by metabolic enzymes such as monoamine oxidases (MAOs) or CYPs. The ethanol appendage serves a dual purpose: it acts as a hydrogen bond donor/acceptor in its native state, and provides a primary hydroxyl group that serves as a highly reactive synthetic handle for downstream etherification (e.g., Mitsunobu reactions) or esterification.

Synthetic Protocols: A Self-Validating System

The synthesis of CAS 1249435-03-7 is typically achieved via the reductive amination of 2,4-dichlorobenzaldehyde with 2-(isopropylamino)ethanol. The following protocol is engineered for high yield and relies on mechanistic causality to prevent over-reduction.

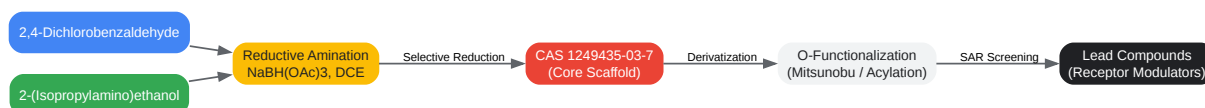
Protocol: Selective Reductive Amination

- Reagents: 2,4-Dichlorobenzaldehyde (1.0 eq), 2-(isopropylamino)ethanol (1.05 eq), Sodium triacetoxyborohydride ($\text{NaBH}(\text{OAc})_3$) (1.5 eq), 1,2-Dichloroethane (DCE), Glacial acetic acid (0.1 eq).
- Step 1: Imine Formation. Dissolve the aldehyde and amine in anhydrous DCE. Add glacial acetic acid and stir at 20°C for 1 hour.
 - Causality: Acetic acid acts as a mild Brønsted acid catalyst, accelerating the formation of the intermediate iminium ion without over-protonating the amine to the point of unreactivity.
- Step 2: Selective Reduction. Portion-wise addition of $\text{NaBH}(\text{OAc})_3$ at 0°C, then warm to 20°C and stir for 4-6 hours.

- Causality: $\text{NaBH}(\text{OAc})_3$ is selected over NaBH_4 due to its attenuated reactivity [5]. The electron-withdrawing acetate ligands reduce the nucleophilicity of the boron-hydride bond, ensuring it selectively reduces the highly electrophilic iminium ion rather than the starting aldehyde[5].
- Step 3: Quenching & Extraction. Slowly add saturated aqueous NaHCO_3 . Extract with dichloromethane (DCM).
 - Causality: NaHCO_3 neutralizes the acetic acid and hydrolyzes unreacted borohydride complexes, preventing emulsion formation during phase separation.
- Self-Validation Checkpoint: The success of the reaction is validated by thin-layer chromatography (TLC) showing the disappearance of the UV-active aldehyde spot, and subsequent NMR confirmation (see Section 6).

Downstream Applications & Derivatization

Once synthesized, the terminal hydroxyl group of CAS 1249435-03-7 is utilized as an anchor point to generate diverse libraries of receptor modulators or kinase inhibitors.



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Synthetic workflow from precursors to CAS 1249435-03-7 and subsequent lead generation.

Analytical Validation

To ensure absolute scientific integrity before utilizing this building block in downstream library synthesis, its identity must be validated through distinct spectroscopic signatures:

- ^1H NMR (400 MHz, CDCl_3): The structural transition from precursor to product is validated by the disappearance of the aldehydic proton singlet (~10.0 ppm) and the emergence of a shielded benzylic CH_2 singlet at ~3.7 ppm. The isopropyl methine proton will present as a distinct multiplet around 2.9–3.1 ppm.

- LC-MS (ESI+): The exact monoisotopic mass is 261.068 Da[2]. The mass spectrum will yield a base peak at m/z 262.1 $[M+H]^+$.
 - Self-Validating Signature: Due to the presence of two chlorine atoms (^{35}Cl and ^{37}Cl isotopes naturally occurring in a ~3:1 ratio), the mass spectrum will definitively display a 9:6:1 isotopic cluster at m/z 262.1 (100%), 264.1 (~65%), and 266.1 (~11%). The presence of this exact ratio is an irrefutable validation of the intact di-chloro motif.

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